

Storage and handling guidelines for Ethylene Glycol-d6

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Compound of Interest

Compound Name: Ethylene Glycol-d6

Cat. No.: B086051

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Technical Support Center: Ethylene Glycol-d6

This technical support center provides comprehensive guidance on the storage, handling, and troubleshooting for **Ethylene Glycol-d6**, tailored for researchers, scientists, and drug development professionals.

Storage and Handling Guidelines

Proper storage and handling of **Ethylene Glycol-d6** are crucial to maintain its isotopic purity and ensure experimental accuracy. Due to its hygroscopic nature, special care must be taken to protect it from moisture.

Summary of Storage and Handling Parameters:

Parameter	Recommended Guideline	Source(s)
Storage Temperature	Room temperature; 15–25 °C is also cited as a recommended range.	[1] [2] [3]
Storage Conditions	Store in a tightly sealed container in a dry, well-ventilated area, protected from light and moisture.	[1] [2] [4] [5]
Incompatible Materials	Strong oxidizing agents, acids, and bases.	[5]
Shelf Life	While a specific shelf life for Ethylene Glycol-d6 is not provided, deuterated solvents should generally be re-analyzed for chemical purity after six months.	[6]
Hygroscopicity	Highly hygroscopic; readily absorbs moisture from the atmosphere.	[2] [3]

General Handling and Storage Workflow:

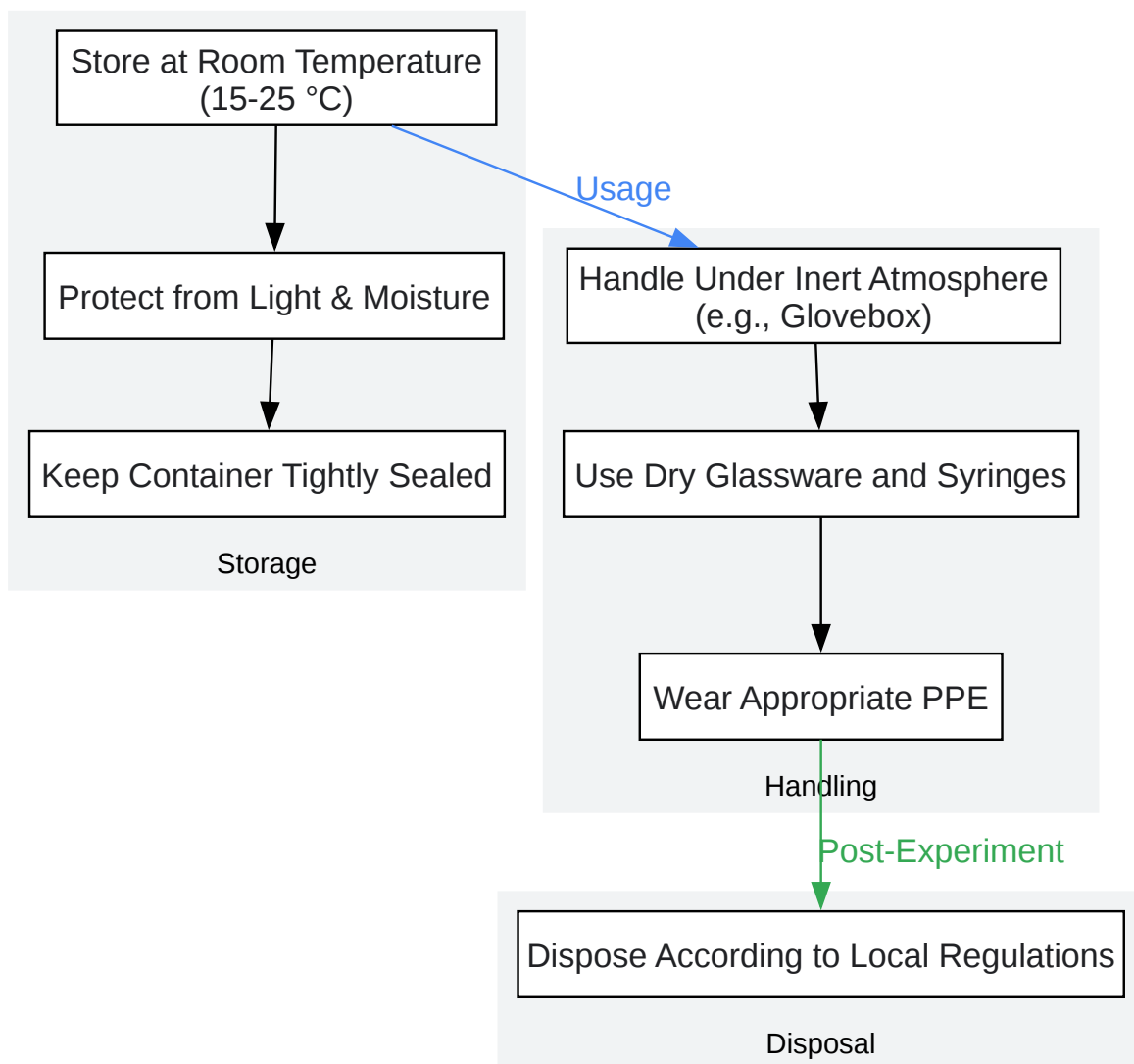
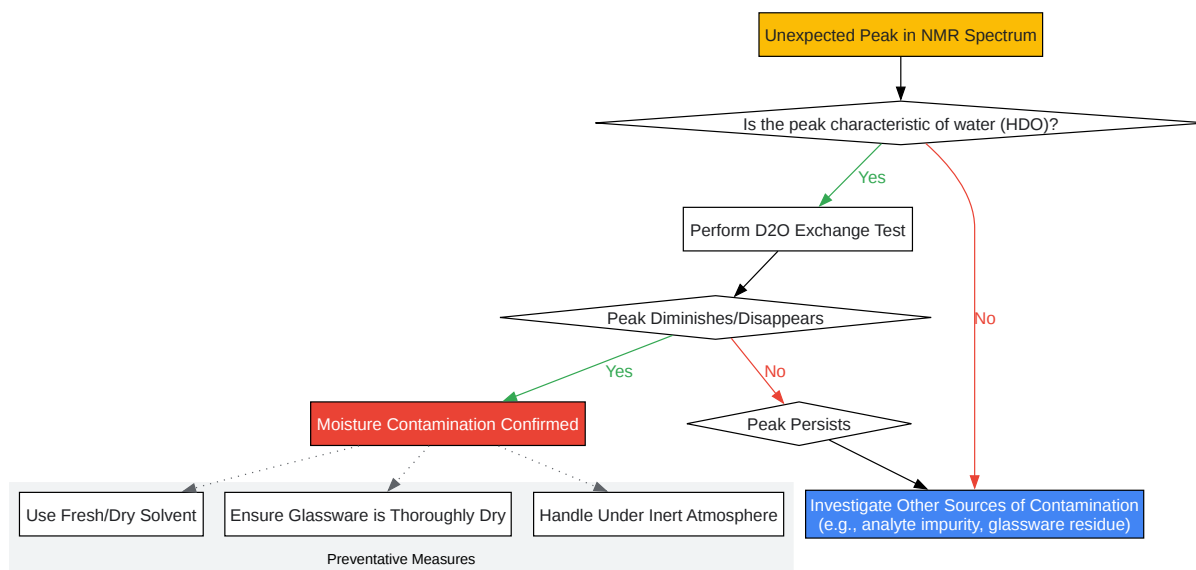


Diagram 1: General Handling and Storage Workflow for Ethylene Glycol-d6

Diagram 2: Troubleshooting Moisture Contamination in Ethylene Glycol-d₆

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